

# 5-Methyl-2-heptene stability storage decomposition prevention

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## Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2

Cat. No.: S1949050

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## Chemical Identification

The table below summarizes the basic information available for **5-Methyl-2-heptene**.

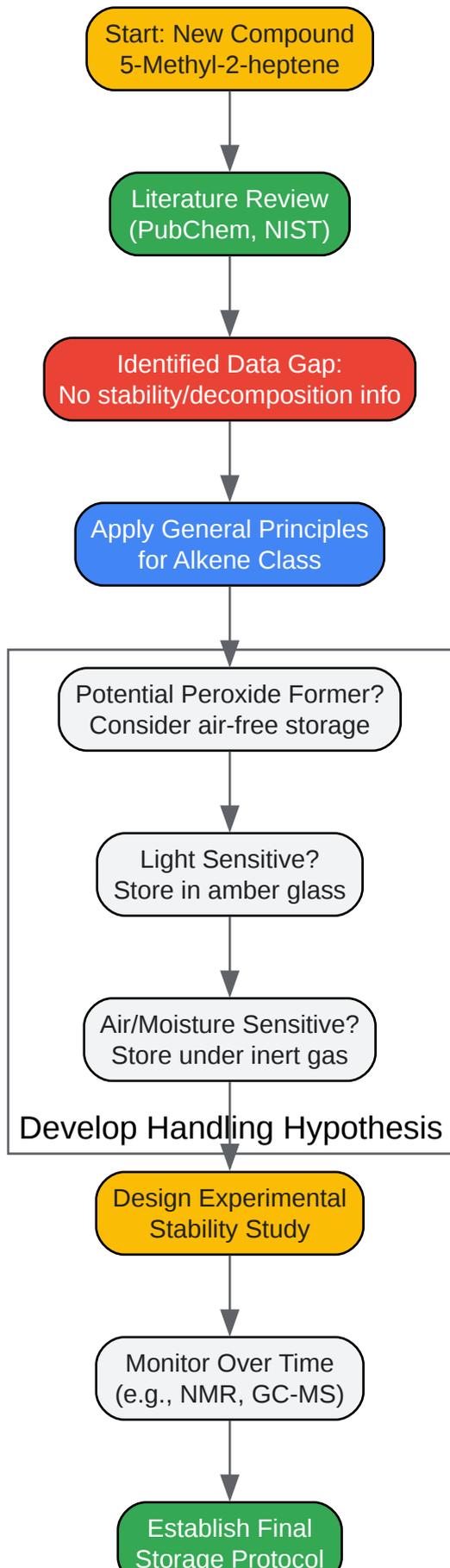
Property	Details
Chemical Name	5-Methyl-2-heptene [1] [2]
CAS Registry Number	24608-84-2 (for the <i>cis</i> isomer) [2]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> [1] [2]
Molecular Weight	112.21 g/mol [2]
IUPAC Standard InChIKey	VIHUHUGDEZCPDK-XQRVVYSFSA-N [2]

## Information Limitations and a Recommended Path Forward

The search results do not contain experimental protocols, stability data, or decomposition profiles for **5-Methyl-2-heptene**.

To build a comprehensive troubleshooting guide, I recommend you take these steps:

- **Consult Safety Data Sheets (SDS):** The most reliable source for safe storage and handling conditions is a Safety Data Sheet from a commercial supplier.
- **Apply General Principles for Alkenes:** In the absence of specific data, general procedures for handling unstable compounds should be followed. The workflow below outlines a logical approach to establishing storage and handling protocols based on chemical properties.



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## FAQ for Researchers

Given the information gap, here are answers to anticipated questions based on standard laboratory practice.

**Q1: There is no specific stability data for 5-Methyl-2-heptene. How should I store it?** A1: In the absence of compound-specific data, apply the **precautionary principle**. Due to its alkene functional group, it should be considered sensitive to light, heat, and air (which can lead to peroxide formation). It is recommended to store it in a cool, dark place (e.g., a refrigerator at +2 to +8 °C) under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed, amber vial [3].

**Q2: What analytical methods can I use to monitor its decomposition in my lab?** A2: The most direct method is **Gas Chromatography-Mass Spectrometry (GC-MS)**, a technique commonly used for analyzing volatile organic compounds [3]. Regularly analyze a fresh sample and compare its chromatogram to samples stored over time. The appearance of new peaks indicates the formation of decomposition products.

**Q3: I have detected impurities in my stored sample. How should I proceed?** A3: First, analyze the impure material via GC-MS to identify the decomposition products. Based on the impurities, you can attempt purification using standard techniques like distillation or chromatography. Re-purify the compound and transfer it immediately to a more appropriate storage condition as hypothesized in the diagram above.

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## References

1. 5-Methyl-2-heptene | C<sub>8</sub>H<sub>16</sub> | CID 5364849 - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]
2. 5-Methyl-cis-2-heptene - the NIST WebBook [webbook.nist.gov]
3. Catch me if you can—emission patterns of human bodies ... [pmc.ncbi.nlm.nih.gov]

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